

The Synthesis of (Z)-2S,4R-Sacubitril: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Z)-2S,4R-Sacubitril

CAS No.: 2751722-77-5

Cat. No.: B15584828

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sacubitril, an ethyl ester prodrug, is a neprilysin inhibitor that, in combination with the angiotensin II receptor blocker valsartan, forms the cornerstone of the heart failure medication Entresto. The active metabolite, LBQ657, inhibits neprilysin, an enzyme responsible for the degradation of natriuretic peptides, thereby leading to vasodilation and reduced blood pressure. The stereospecific synthesis of the (2S,4R) isomer is critical for its therapeutic efficacy. This technical guide provides a detailed overview of the prominent synthesis pathways and mechanisms for producing (Z)-2S,4R-Sacubitril, with a focus on key intermediates and stereoselective strategies.

Core Synthesis Strategy: The Role of the Key Intermediate

The synthesis of Sacubitril predominantly converges on the preparation of the key intermediate, (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpentanoic

acid.[1][2][3][4] This intermediate contains the two crucial chiral centers of the final drug molecule. Various synthetic routes have been developed to construct this intermediate with high stereoselectivity, which is then elaborated to yield Sacubitril.

Synthesis Pathways and Mechanisms

Several distinct and innovative synthetic routes for Sacubitril have been reported, ranging from traditional chemical methods to advanced biocatalytic and flow chemistry processes.

Pathway 1: Asymmetric Hydrogenation Approach

A widely adopted industrial synthesis involves the asymmetric hydrogenation of an unsaturated precursor to establish the desired stereochemistry.[5] This pathway is noted for its efficiency and high stereoselectivity.

Experimental Protocol:

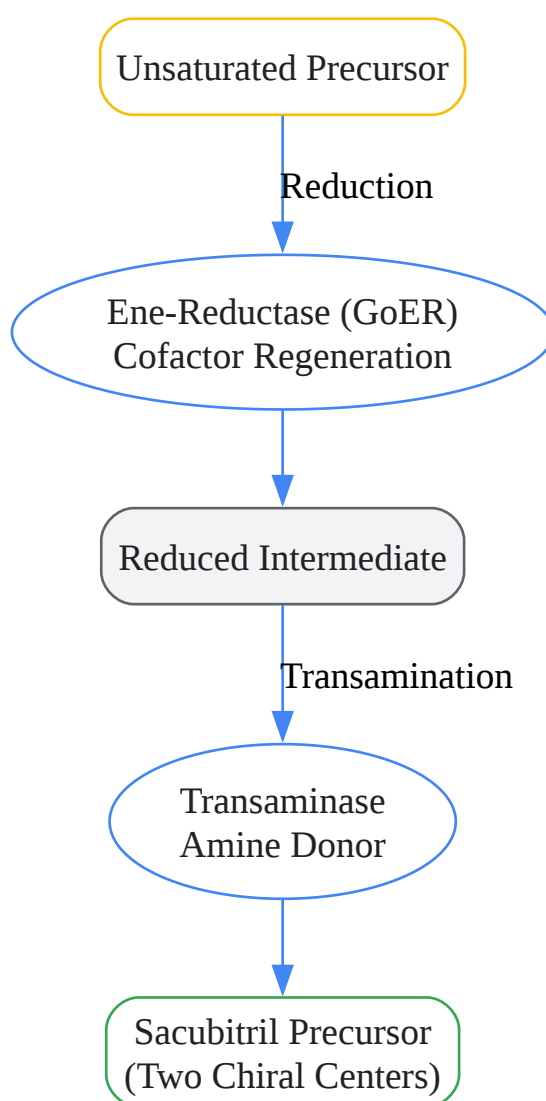
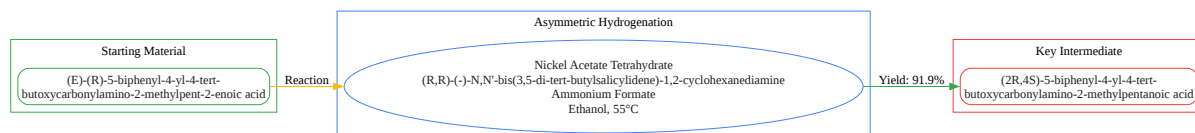
A key step in this pathway is the asymmetric hydrogenation of (E)-(R)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpent-2-enoic acid.[2]

- **Reaction Setup:** In a clean reaction flask under an air atmosphere, the substrate, (E)-(R)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpent-2-enoic acid (38.1g, 0.1 mol), is dissolved in 500mL of ethanol.
- **Catalyst and Reagents:** To this solution, nickel acetate tetrahydrate (373.5mg, 1.5mmol), (R,R)-(-)-N,N'-bis(3,5-di-tert-butylsalicylidene)-1,2-cyclohexanediamine (815mg, 1.5mmol), and ammonium formate (37.8g, 0.6mol) are added.
- **Reaction Conditions:** The mixture is stirred and heated to 55°C for 8 hours to facilitate the asymmetric reduction.
- **Work-up and Isolation:** After the reaction, ethanol is removed by distillation under reduced pressure. The residue is mixed with 30g of diatomaceous earth and 300mL of isopropyl acetate and stirred for 1 hour. Following filtration, the filtrate is heated to reflux, and 800mL of n-heptane is added dropwise over 2 hours. The mixture is then slowly cooled to room temperature, leading to the precipitation of the product. The resulting crystals are filtered and dried under vacuum at 40°C to yield the desired intermediate as a white solid.[2]

Quantitative Data:

Step	Product	Yield
Asymmetric Reduction	(2R,4S)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpentanoic acid	91.9%

Process Flow Diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [guidechem.com](https://www.guidechem.com) [guidechem.com]
- 2. (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-Methylpentanoic acid synthesis - chemicalbook [chemicalbook.com]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 4. (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-Methylpentanoic acid | 1012341-50-2 [chemicalbook.com]
- 5. d-nb.info [d-nb.info]
- To cite this document: BenchChem. [The Synthesis of (Z)-2S,4R-Sacubitril: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15584828/docs#the-synthesis-of-z-2s-4r-sacubitril-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15584828/docs#the-synthesis-of-z-2s-4r-sacubitril-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)